

2-tert-Butylbenzoic acid physical properties

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Compound of Interest

Compound Name: 2-tert-Butylbenzoic acid

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An In-depth Technical Guide to the Physical Properties of 2-tert-Butylbenzoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed overview of the core physical properties of **2-tert-butylbenzoic acid**, presenting key data in a structured format, outlining typical experimental methodologies for their determination, and illustrating the relationships between these properties.

Core Physical and Chemical Properties

2-tert-Butylbenzoic acid, an ortho-substituted benzoic acid derivative, is a colorless to pale yellow crystalline powder with a distinct aromatic odor. Its chemical stability is relatively high, though it may undergo decomposition when exposed to heat or sunlight.

Table 1: Physical Properties of **2-tert-Butylbenzoic Acid**

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molar Mass	178.23 g/mol	[2]
Melting Point	Not available	[3]
Boiling Point	Not available	[3]
Density	Not available	[3]
pKa	Data not available	
Solubility	Insoluble in water; Soluble in organic solvents like alcohols, ethers, and chlorinated hydrocarbons.	

Note: Specific experimental values for the melting point, boiling point, and density of **2-tert-butylbenzoic acid** were not available in the searched literature. The "not available" designation reflects a lack of specific data in the cited sources.

Experimental Protocols for Determination of Physical Properties

While specific experimental protocols for the determination of the physical properties of **2-tert-butylbenzoic acid** are not readily available in the surveyed literature, this section outlines the standard, widely accepted methodologies used for determining these key parameters for solid organic compounds.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[4] Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[4]

Typical Experimental Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the finely powdered, dry organic compound is packed into a capillary tube, sealed at one end, to a height of about 2-3 mm.[5]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with mineral oil or an aluminum block heater.[6]
- **Heating and Observation:** The apparatus is heated slowly and steadily. The temperature at which the substance first begins to melt (the appearance of the first liquid droplet) and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance.[6]

Boiling Point Determination

For liquid compounds, the boiling point is a key physical constant. Since **2-tert-butylbenzoic acid** is a solid at room temperature, its boiling point would be determined at reduced pressure to avoid decomposition.

Typical Experimental Protocol (Distillation Method):

- **Apparatus Setup:** A small amount of the liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid is boiling and a constant temperature is observed on the thermometer, corresponding to the vapor-liquid equilibrium.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.

Typical Experimental Protocol (Static Equilibrium Method):

- **Sample Preparation:** An excess amount of the solid compound is added to a known volume of the solvent in a sealed container.

- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Analysis:** The saturated solution is filtered to remove any undissolved solid. The concentration of the solute in the filtrate is then determined using a suitable analytical technique, such as spectroscopy or chromatography. This concentration represents the solubility of the compound in that solvent at that temperature.

pKa Determination

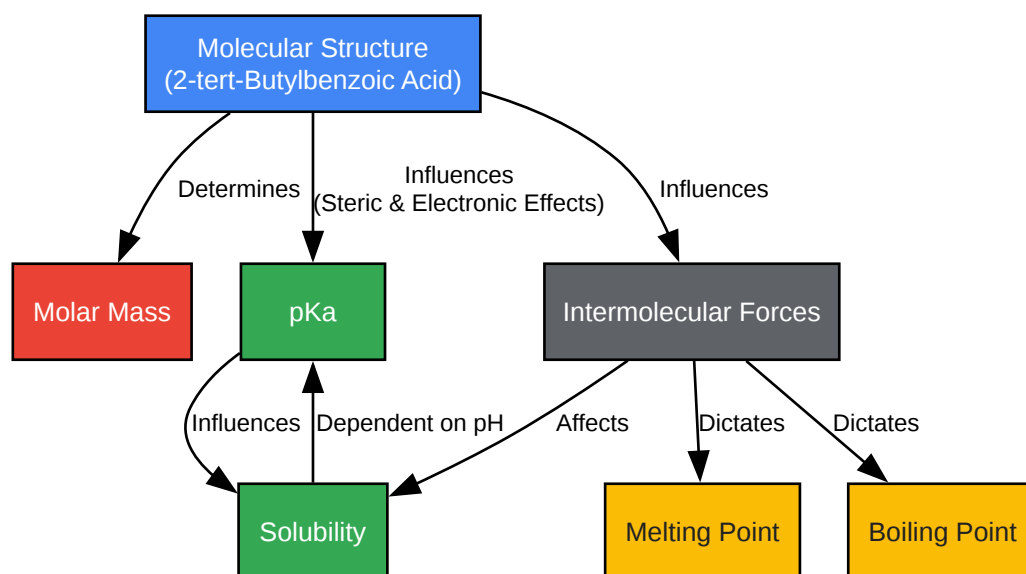
The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

Typical Experimental Protocol (Spectrophotometric Method):

- **Solution Preparation:** A series of solutions of the compound are prepared in a mixed solvent system (e.g., acetonitrile-water) across a range of pH values.^[7]
- **Spectrophotometric Measurement:** The UV-Vis absorbance spectrum of each solution is measured.^[7] The absorbance at a wavelength where the protonated and deprotonated species have different molar absorptivities is recorded as a function of pH.
- **Data Analysis:** The pKa is determined from the inflection point of the resulting sigmoid curve when absorbance is plotted against pH.^[8]

Interrelation of Physical Properties

The physical properties of **2-tert-butylbenzoic acid** are interconnected and influence its behavior in various applications. The following diagram illustrates these relationships.



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Caption: Logical relationships of **2-tert-butylbenzoic acid**'s physical properties.

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